

# Solubility of "2-Amino-4-cyclopropylbenzonitrile" in common organic solvents

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## Compound of Interest

Compound Name: 2-Amino-4-cyclopropylbenzonitrile

Cat. No.: B2415186

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## Technical Guide: Solubility Profile of 2-Amino-4-cyclopropylbenzonitrile

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide addresses the solubility of the novel compound **2-Amino-4-cyclopropylbenzonitrile** in common organic solvents. Due to the compound's recent emergence in research and development, publicly available quantitative solubility data is limited. This document serves as a comprehensive resource by providing detailed experimental protocols for researchers to determine the solubility of **2-Amino-4-cyclopropylbenzonitrile** in their laboratories. Furthermore, a structured framework for data presentation and a visual representation of the experimental workflow are provided to ensure consistency and comparability of results across different research settings.

### Introduction

**2-Amino-4-cyclopropylbenzonitrile** is a chemical compound of increasing interest within the pharmaceutical and agrochemical sectors due to its unique structural motifs. A thorough understanding of its solubility in various organic solvents is paramount for its synthesis,

purification, formulation, and biological screening. This guide provides the necessary tools for researchers to systematically determine and document the solubility profile of this compound.

## Solubility Data

As of the date of this publication, specific quantitative solubility data for **2-Amino-4-cyclopropylbenzonitrile** in common organic solvents is not widely available in peer-reviewed literature or chemical databases. Therefore, this section provides a template for the systematic recording of experimentally determined solubility data. It is recommended that researchers utilize the experimental protocols outlined in Section 3 to populate this table with their findings.

Table 1: Experimental Solubility of **2-Amino-4-cyclopropylbenzonitrile**

Solvent Class	Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)	Observations
Alcohols	Methanol				
	Ethanol				
	Isopropanol				
Ketones	Acetone				
	Methyl Ethyl Ketone				
Esters	Ethyl Acetate				
	Isopropyl Acetate				
Ethers	Diethyl Ether				
	Tetrahydrofuran (THF)				
	1,4-Dioxane				
Hydrocarbons	n-Heptane				
	Toluene				
Amides	Dimethylformamide (DMF)				
Sulfoxides	Dimethyl Sulfoxide (DMSO)				
Halogenated	Dichloromethane (DCM)				
	Chloroform				

# Experimental Protocols for Solubility Determination

The following protocols provide standardized methods for determining both qualitative and quantitative solubility.

## Protocol for Qualitative Solubility Determination

This method is useful for rapid screening of suitable solvents.

Materials:

- **2-Amino-4-cyclopropylbenzonitrile**
- A selection of common organic solvents (see Table 1)
- Small test tubes or vials (e.g., 13x100 mm)
- Vortex mixer
- Spatula

Procedure:

- Add approximately 10 mg of **2-Amino-4-cyclopropylbenzonitrile** to a clean, dry test tube.
- Add 0.5 mL of the selected solvent to the test tube.
- Vigorously agitate the mixture using a vortex mixer for 60 seconds.
- Visually inspect the solution.
  - Soluble: The solid completely dissolves, and the solution is clear.
  - Partially Soluble: Some of the solid dissolves, but undissolved particles remain.
  - Insoluble: The solid does not appear to dissolve.
- If the compound is soluble, add another 10 mg of the solid and repeat steps 3 and 4 to assess the approximate level of solubility.

- Record the observations in a laboratory notebook.

## Protocol for Quantitative Solubility Determination (Shake-Flask Method)

This method provides a more precise measurement of solubility at a given temperature.

Materials:

- **2-Amino-4-cyclopropylbenzonitrile**
- Selected organic solvent
- Screw-cap vials or flasks
- Orbital shaker or rotator with temperature control
- Analytical balance
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer
- Volumetric flasks and pipettes

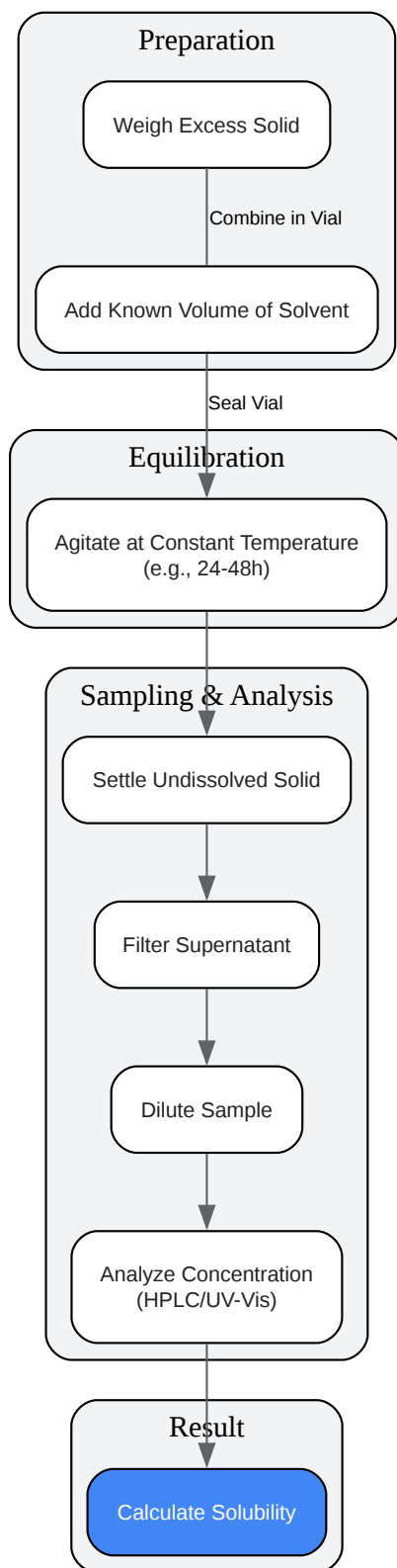
Procedure:

- Prepare a stock solution of **2-Amino-4-cyclopropylbenzonitrile** of a known concentration in a suitable solvent for analytical standard preparation.
- Add an excess amount of **2-Amino-4-cyclopropylbenzonitrile** to a screw-cap vial. The amount should be sufficient to ensure that undissolved solid remains after equilibrium is reached.
- Add a known volume of the desired solvent to the vial.
- Seal the vial tightly to prevent solvent evaporation.

- Place the vial in a temperature-controlled orbital shaker and agitate at a constant speed for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The temperature should be maintained at the desired value (e.g., 25 °C).
- After the equilibration period, allow the vial to stand undisturbed for a sufficient time to allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe.
- Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid.
- Dilute the filtered sample with a known volume of a suitable solvent to a concentration that falls within the linear range of the analytical method.
- Analyze the concentration of **2-Amino-4-cyclopropylbenzonitrile** in the diluted sample using a calibrated HPLC or UV-Vis method.
- Calculate the original solubility in mg/mL or mol/L, accounting for the dilution factor.

## Visualized Experimental Workflow

The following diagram illustrates the general workflow for determining the quantitative solubility of **2-Amino-4-cyclopropylbenzonitrile**.



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